

Enterolactone-d6: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Enterolactone-d6

Cat. No.: B15556934

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety, handling, and toxicological profile of **Enterolactone-d6**. The information is compiled from available safety data sheets for the structurally similar parent compound, (±)-Enterolactone, and supplementary chemical data. This document is intended to serve as a comprehensive resource for laboratory personnel and researchers.

Chemical Identification and Properties

Enterolactone-d6 is the deuterated form of Enterolactone, a bioactive metabolite of dietary lignans. While a specific Safety Data Sheet (SDS) for **Enterolactone-d6** is not readily available, the safety profile is expected to be comparable to its non-deuterated counterpart.

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Name	rac Enterolactone-d6	Pharmaffiliates[1]
Synonyms	Dihydro-3,4-bis[(3-hydroxyphenyl)methyl]-2(3H)-furanone-d6; HPMF-d6	Pharmaffiliates[1]
CAS Number	104411-11-2	InvivoChem, Pharmaffiliates[1][2]
Molecular Formula	C ₁₈ H ₁₂ D ₆ O ₄	Pharmaffiliates[1]
Molecular Weight	304.37 g/mol	Pharmaffiliates[1]
Appearance	Yellow Solid	Pharmaffiliates[1]
Purity	≥95% - ≥98%	Cayman Chemical, InvivoChem[2][3]
Melting/Boiling Point	Undetermined	Cayman Chemical[4]
Solubility	Soluble in DMSO (~30 mg/mL) and dimethyl formamide.[3] Sparingly soluble in aqueous buffers.[3] May require initial dissolution in ethanol for aqueous solutions.[3]	Cayman Chemical, InvivoChem[2][3]

Hazard Identification and Safety Precautions

Based on the SDS for (±)-Enterolactone, the compound is classified as hazardous.[4] Users should handle this chemical with appropriate caution in a laboratory setting.

Table 2: GHS Hazard Information for (±)-Enterolactone

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	GHS07	Warning
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity (single exposure) (Category 3)	H335: May cause respiratory irritation	GHS07	Warning

Recommended Precautionary Measures:[4]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands and skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves, eye protection, and face protection.
- Response: In case of contact with eyes, rinse cautiously with water for several minutes. If skin irritation occurs, seek medical advice.

Experimental Protocols for Safety Assessment

While specific toxicological studies for **Enterolactone-d6** are not published, the hazard classifications are based on standard experimental protocols. The following are generalized methodologies for the cited hazards.

Skin Irritation Testing (OECD 439: In Vitro Skin Irritation)

This protocol, the Reconstructed Human Epidermis (RhE) Test Method, is a widely accepted alternative to traditional animal testing.

- Test System: A three-dimensional RhE model, which mimics the biochemical and physiological properties of the upper parts of human skin.

- **Procedure:** A small amount of the test chemical (Enterolactone) is applied topically to the surface of the skin tissue model.
- **Exposure:** The chemical remains in contact with the tissue for a specified period (e.g., 60 minutes).
- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is measured. A common method is the MTT assay, where viable cells convert the yellow MTT dye to a purple formazan product, which is measured spectrophotometrically.
- **Classification:** A reduction in cell viability below a certain threshold (e.g., 50%) indicates the substance is an irritant.

Eye Irritation Testing (OECD 492: Reconstructed human Cornea-like Epithelium test method)

This in vitro method assesses the potential for a chemical to cause serious eye damage or irritation.

- **Test System:** A reconstructed human cornea-like epithelium (RhCE) model.
- **Procedure:** The test chemical is applied directly to the epithelial surface of the corneal model.
- **Exposure:** The exposure duration is typically short (e.g., 30 minutes).
- **Viability Assessment:** Similar to the skin irritation test, cell viability is quantified using methods like the MTT assay.
- **Classification:** The chemical is classified as an eye irritant if the tissue viability falls below a defined threshold (e.g., 60%).

Storage and Handling

Proper storage is crucial to maintain the stability and integrity of **Enterolactone-d6**.

Table 3: Storage and Stability

Condition	Temperature	Duration
Solid Powder	-20°C	≥ 4 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

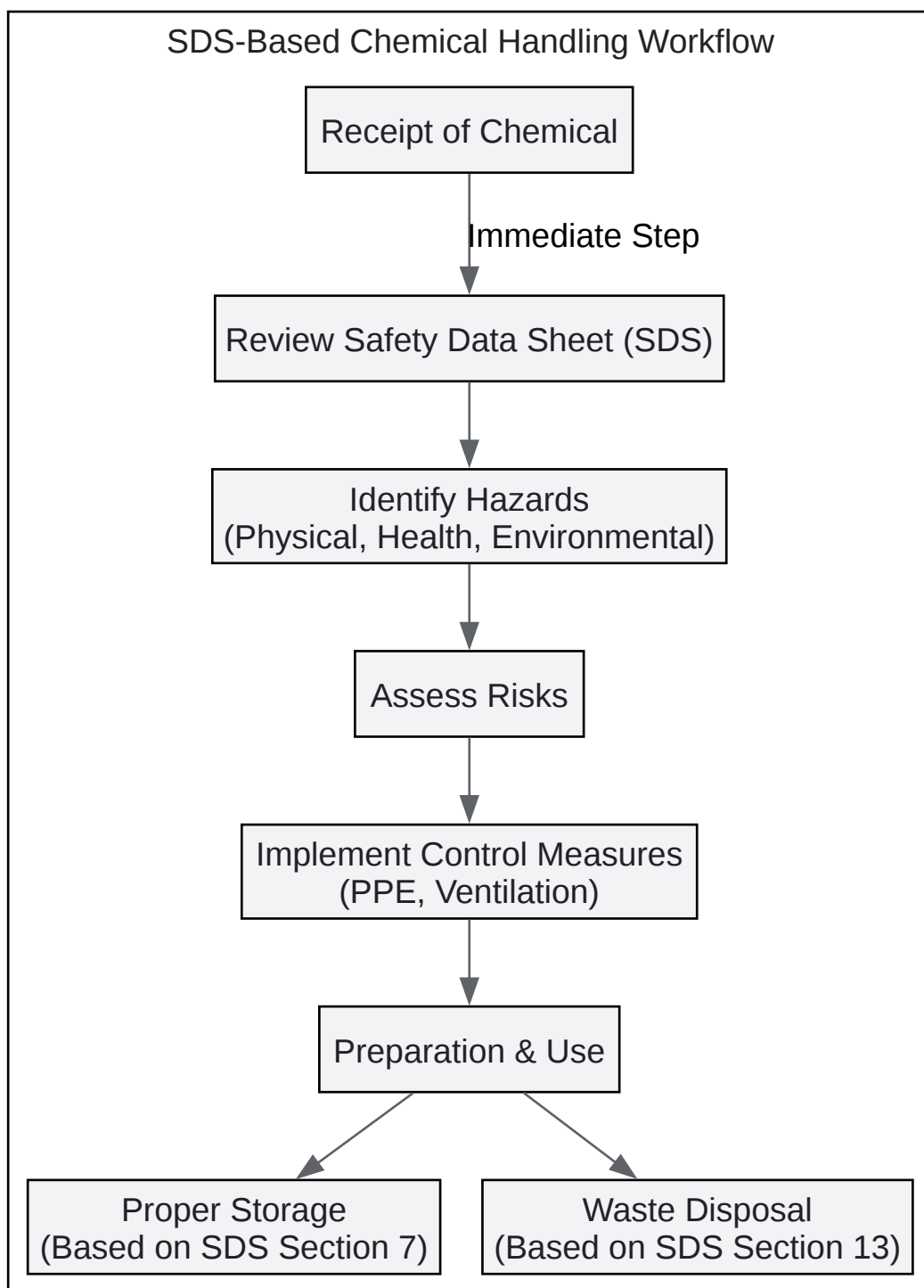
Data from InvivoChem and Cayman Chemical product pages.[\[2\]](#)[\[3\]](#)

Handling Recommendations:

- Handle in a well-ventilated area, preferably in a fume hood.
- Use personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[\[5\]](#)
- Avoid generating dust.
- Wash hands thoroughly after handling.[\[3\]](#)[\[4\]](#)
- For preparing solutions, especially in hygroscopic solvents like DMSO, use a fresh, unopened bottle of the solvent to avoid introducing moisture.[\[5\]](#)

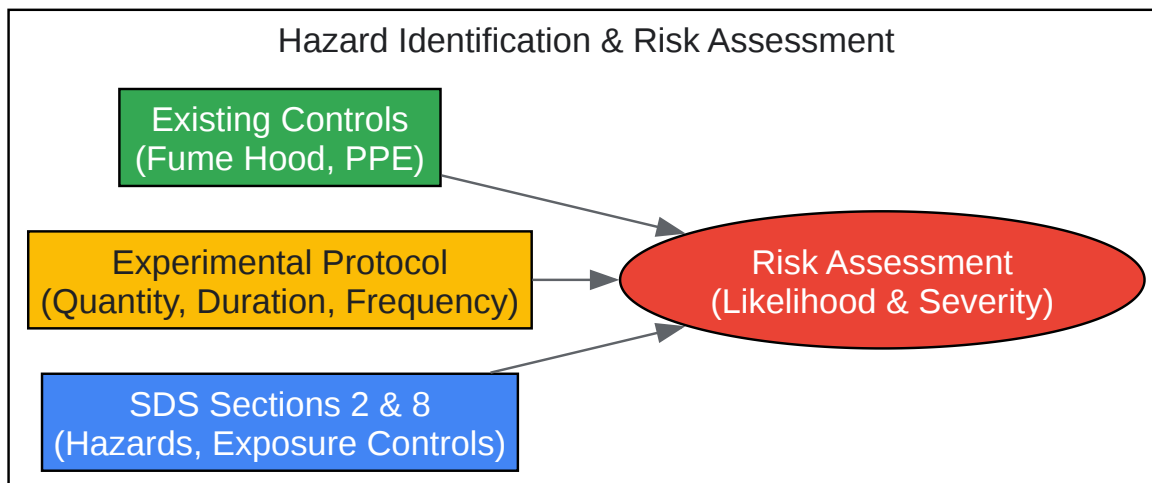
Visualized Workflows and Pathways

The following diagrams illustrate standard safety workflows and a biological pathway associated with Enterolactone's activity.



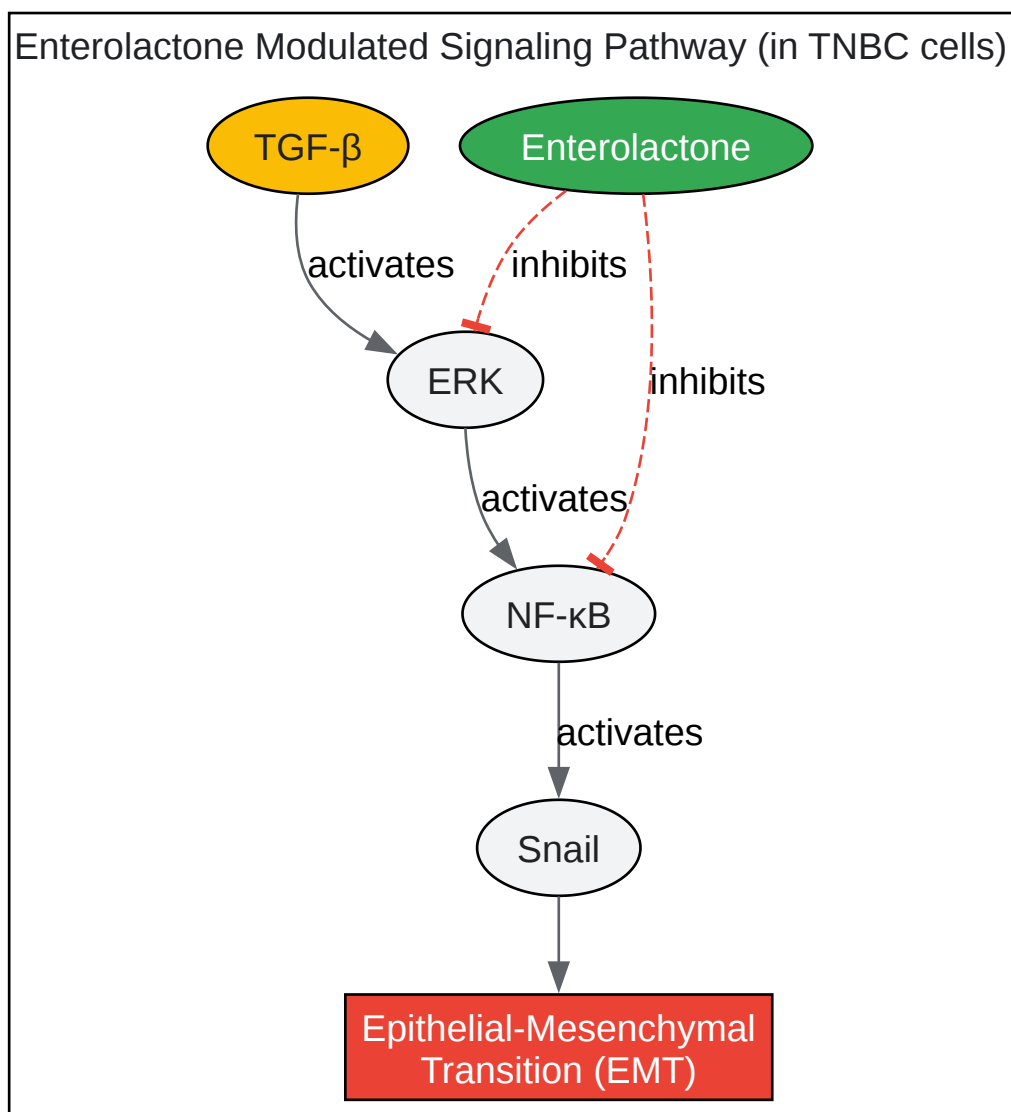
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Caption: General workflow for handling chemical compounds based on SDS information.



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Caption: Logical process for risk assessment using SDS data and task parameters.



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Caption: Enterolactone's role in the ERK/NF-κB/Snail pathway.[2]

Toxicological and Biological Information

- Acute Toxicity: No quantitative data (e.g., LD50) is available. The material should be considered hazardous until further information is available.[3]
- Primary Irritant Effect: Causes irritation to skin and mucous membranes.[4]

- **Biological Activity:** Enterolactone is a mammalian lignan derived from dietary sources.[6][7] It possesses weak estrogenic and anti-estrogenic properties.[6] Research indicates it has anti-breast cancer activity and can act as a radiosensitizer in human breast cancer cell lines by impairing DNA repair and increasing apoptosis.[2][7][8]
- **Mechanism of Action:** In triple-negative breast cancer cells, Enterolactone has been shown to modulate the ERK/NF- κ B/Snail signaling pathway to revert TGF- β -induced epithelial-mesenchymal transition (EMT).[2]

First-Aid Measures

The following first-aid measures are recommended based on the SDS for the parent compound:[4]

- **After Inhalation:** Move the person to fresh air. If unconscious, place in a recovery position.
- **After Skin Contact:** Immediately wash with plenty of water.
- **After Eye Contact:** Rinse opened eye for several minutes under running water.
- **After Ingestion:** If symptoms persist, consult a doctor.

This guide is intended for informational purposes for trained laboratory personnel. Always refer to the most current safety data and institutional protocols before handling any chemical.

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